Comprehensive Characterization of Methyl 4-chloro-2-methoxy-5-nitrobenzoate

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Compound of Interest

Compound Name:	*Methyl 4-chloro-2-methoxy-5-nitrobenzoate*
CAS No.:	*109069-75-2*
Cat. No.:	*B011282*

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A Critical Electrophilic Scaffold for Kinase Inhibitor Synthesis

Executive Summary

Methyl 4-chloro-2-methoxy-5-nitrobenzoate is a highly functionalized aromatic intermediate used primarily in the synthesis of small-molecule inhibitors, including EGFR (Epidermal Growth Factor Receptor) and PAD4 (Peptidyl Arginine Deiminase 4) antagonists.[1][2] Its value lies in its regioselective reactivity: the C4-chlorine atom is activated by the ortho-nitro group, making it a prime candidate for Nucleophilic Aromatic Substitution (

) with amines, while the C2-methoxy group modulates solubility and lipophilicity in the final pharmacophore.

Chemical Identity & Structural Analysis[3][4]

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Property	Detail
CAS Number	109069-75-2
IUPAC Name	Methyl 4-chloro-2-methoxy-5-nitrobenzoate
Molecular Formula	
Molecular Weight	245.62 g/mol
SMILES	COC(=O)C1=CC(=C(C=C1OC)Cl)[O-]
Structure Class	Polysubstituted Benzene / Benzoic Acid Ester

Structural Reactivity Logic

The molecule features a "push-pull" electronic system that dictates its chemical behavior:

- C5-Nitro Group (

  ): A strong electron-withdrawing group (EWG) that dramatically lowers the electron density at the ortho (C4) and para (C2) positions.[1]

- C4-Chloro Substituent: Acts as a leaving group.[1] Because it is ortho to the nitro group, it is highly susceptible to displacement by nucleophiles (amines, thiols) via the

  mechanism.

- C2-Methoxy Group (

  ): An electron-donating group (EDG) via resonance. While it slightly deactivates the ring compared to a naked nitrobenzene, its position meta to the leaving group (C4) minimizes interference with the substitution reaction while providing essential steric bulk for active site binding in target proteins.

Physicochemical Properties[5][6]

The following data aggregates experimental values and high-confidence predictive models for laboratory verification.

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Property	Value / Range	Condition / Note
Physical State	Solid (Crystalline Powder)	Standard Temperature & Pressure
Melting Point	103 – 108 °C	Experimental [1]
Boiling Point	376.9 °C	Predicted (760 mmHg)
Density	1.402 g/cm³	Predicted
Flash Point	181.7 °C	Safety Threshold
Solubility (Water)	Negligible (< 0.1 mg/mL)	Hydrophobic ester
Solubility (Organic)	High	DMSO, DMF, DCM, Ethyl Acetate
LogP	2.2 – 2.4	Lipophilic

Spectral Identification (Self-Validating Protocol)

When characterizing this intermediate, the following spectral signals confirm identity and purity.

NMR (400 MHz, or)

- ~8.40 ppm (1H, s): Aromatic proton at C6. This proton is highly deshielded due to the ortho-nitro group and the ortho-ester carbonyl.[1] It typically appears as a sharp singlet.
- ~7.25 ppm (1H, s): Aromatic proton at C3. Shielded relative to C6 due to the ortho-methoxy group. Appears as a singlet (para-coupling is usually negligible or very small, < 1 Hz).
- ~3.95 ppm (3H, s): Methoxy group (

) at C2.
- ~3.85 ppm (3H, s): Methyl ester (

).[3]

IR Spectroscopy (KBr Pellet)

- 1730–1740 cm

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: Strong Carbonyl (

) stretch (Ester).[1]

- 1530 & 1350 cm

  : Strong Nitro (

) asymmetric and symmetric stretches.[1]

- 1100–1250 cm

  : C–O–C ether/ester stretching bands.[1]

Experimental Workflow: Nucleophilic Substitution

The primary utility of this compound is the displacement of the chlorine atom. The following protocol illustrates a standard derivatization logic used in drug discovery (e.g., synthesis of PAD4 inhibitors).

Protocol: Amination

- Reagents: **Methyl 4-chloro-2-methoxy-5-nitrobenzoate** (1.0 eq), Primary Amine (1.2 eq),

  (2.0 eq).[1]

- Solvent: DMF or Acetonitrile (Polar aprotic solvents accelerate

).

- Conditions: 0°C to RT (Room Temperature). The activation by the nitro group is sufficient to allow reaction without high heat, minimizing ester hydrolysis.

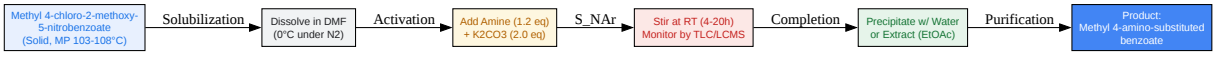

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Figure 1: Reaction logic for the displacement of the C4-chloro group. The electron-deficient ring allows for mild conditions, preserving the methyl ester.[1]

Handling & Stability (SDS Summary)

Hazard Class	Code	Description	Handling Protocol
Acute Toxicity	H302	Harmful if swallowed.[1]	Wear nitrile gloves and N95 mask.
Irritation	H315/H319	Causes skin/eye irritation.[1][4]	Use safety goggles; wash immediately upon contact.
Reactivity	N/A	Stable under ambient conditions.[1][5]	Store in cool, dry place. Avoid strong bases (hydrolysis risk).

Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: Room Temperature (RT) or 2-8°C for long-term library storage to prevent slow hydrolysis of the ester.[1]

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